

Application Notes and Protocols: Cross-Coupling Reactions Involving 3-Methyl-Substituted Furoates

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Compound of Interest

Compound Name: Methyl 3-methyl-2-furoate

CAS No.: 6141-57-7

Cat. No.: B129927

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of Functionalized 3-Methylfuroates

The 3-methylfuroate scaffold is a privileged motif in medicinal chemistry and drug discovery, appearing in a wide array of biologically active molecules.^[1] Its inherent structural features offer a unique three-dimensional arrangement that can be pivotal for molecular recognition at biological targets. The strategic functionalization of this core structure through cross-coupling reactions opens a vast chemical space for the synthesis of novel derivatives with tailored pharmacological profiles. This guide provides an in-depth technical overview and practical protocols for the application of modern palladium-catalyzed cross-coupling reactions to 3-methyl-substituted furoates, enabling the synthesis of diverse compound libraries for drug development and other scientific applications.

Core Concepts in Cross-Coupling of 3-Methylfuroates

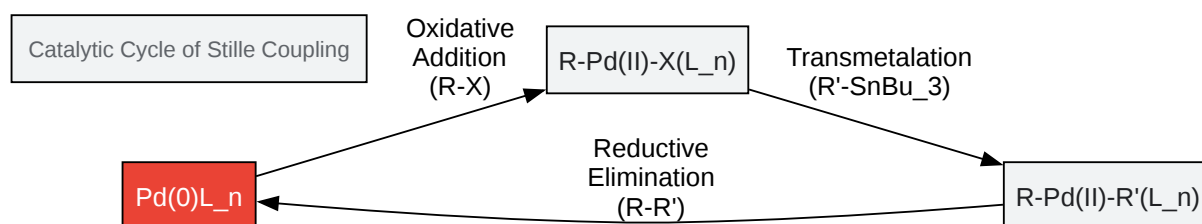
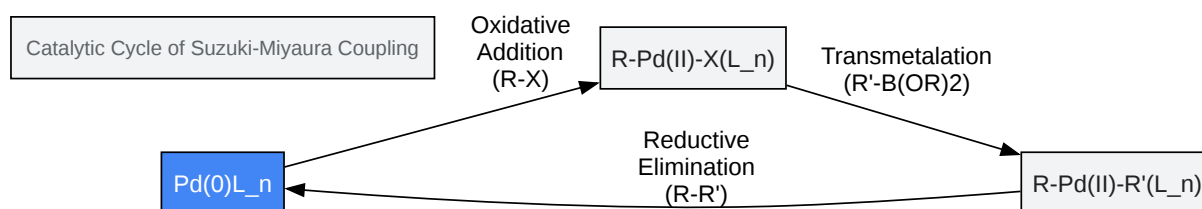
Palladium-catalyzed cross-coupling reactions are a cornerstone of modern organic synthesis, allowing for the formation of carbon-carbon and carbon-heteroatom bonds with high efficiency and functional group tolerance.[2] For 3-methylfuroates, these reactions typically involve the coupling of a halogenated or otherwise activated furoate with a suitable coupling partner. The choice of reaction is dictated by the desired bond to be formed.

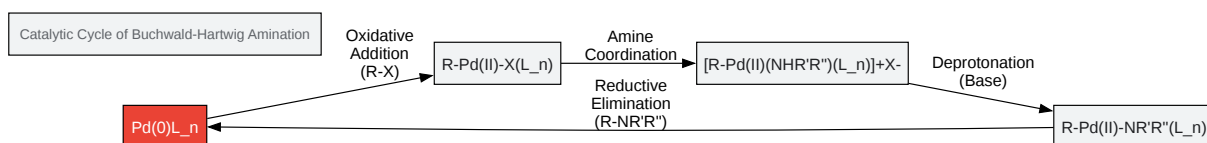
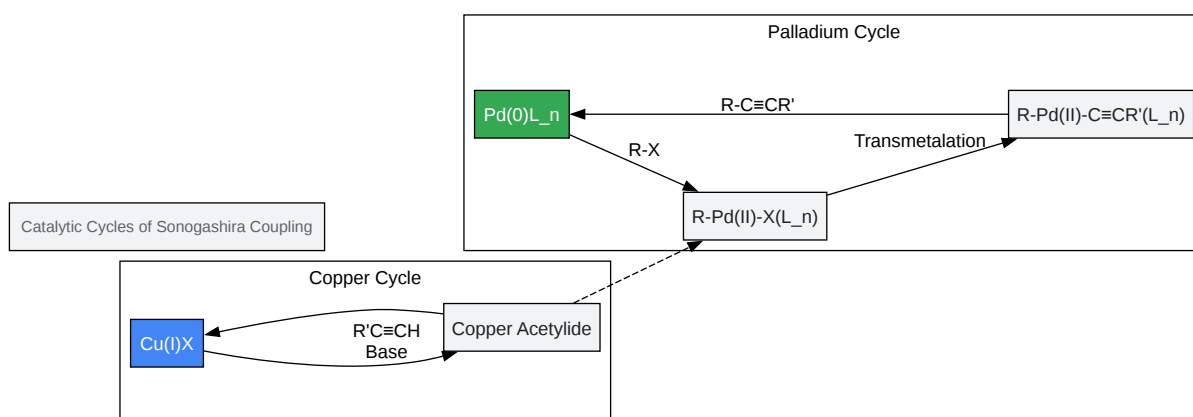
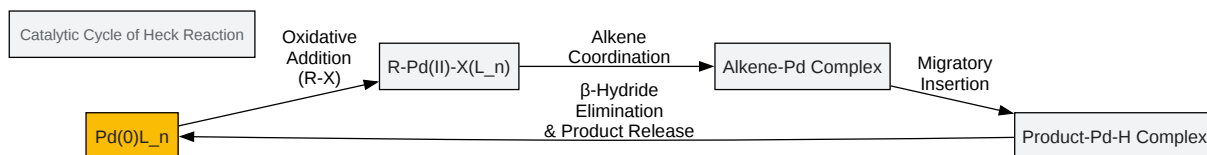
Suzuki-Miyaura Coupling: Forging C-C Bonds with Boronic Acids

The Suzuki-Miyaura coupling is a versatile and widely used method for the formation of $C(sp^2)-C(sp^2)$ bonds, making it ideal for the arylation or vinylation of 3-methylfuroates.[3][4] The reaction's tolerance to a broad range of functional groups and the commercial availability of a vast library of boronic acids contribute to its popularity.[3]

Mechanistic Rationale

The catalytic cycle of the Suzuki-Miyaura coupling is a well-established sequence of three key steps: oxidative addition, transmetalation, and reductive elimination.[5][6]





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